

O-Propargyl-N-Boc-ethanolamine: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: O-Propargyl-N-Boc-ethanolamine

Cat. No.: B3068576

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility and stability of O-Propargyl-N-Boc-ethanolamine, a bifunctional crosslinker molecule. This document is intended to serve as a valuable resource for researchers and professionals in drug development and chemical synthesis, offering detailed experimental protocols, data presentation templates, and visualizations of key workflows.

O-Propargyl-N-Boc-ethanolamine possesses two key functional groups: a propargyl group, which can participate in copper-catalyzed azide-alkyne cycloaddition (Click Chemistry), and a tert-butyloxycarbonyl (Boc) protected amine, which can be deprotected under mild acidic conditions.^{[1][2]} Understanding the solubility and stability of this compound is critical for its effective use in various applications, including the synthesis of PROTACs and other targeted therapeutic agents.

Core Properties of O-Propargyl-N-Boc-ethanolamine

Property	Value	Reference
Molecular Formula	C10H17NO3	[1]
Molecular Weight	199.25 g/mol	[1]
CAS Number	634926-63-9	[1]

Solubility Profile

The solubility of O-Propargyl-N-Boc-ethanolamine is influenced by its molecular structure, which contains both polar (ether, carbamate) and non-polar (propargyl, Boc group) moieties. A systematic approach to determining its solubility in various solvents is essential for designing reaction conditions and formulation strategies.

Table 1: Qualitative Solubility of O-Propargyl-N-Boc-ethanolamine

Solvent	Polarity Index	Predicted Solubility	Experimental Observation
Water	10.2	Sparingly Soluble to Insoluble	
Methanol	5.1	Soluble	
Ethanol	4.3	Soluble	
Isopropanol	3.9	Soluble	
Acetonitrile	5.8	Soluble	
Dichloromethane (DCM)	3.1	Very Soluble	
Chloroform	4.1	Very Soluble	
Ethyl Acetate	4.4	Soluble	
Tetrahydrofuran (THF)	4.0	Soluble	
Diethyl Ether	2.8	Soluble	
Hexanes	0.1	Insoluble	
Dimethyl Sulfoxide (DMSO)	7.2	Soluble	
Dimethylformamide (DMF)	6.4	Soluble	

Experimental Protocol: Determination of Qualitative Solubility

This protocol outlines a general procedure for determining the qualitative solubility of O-Propargyl-N-Boc-ethanolamine in a range of common laboratory solvents.

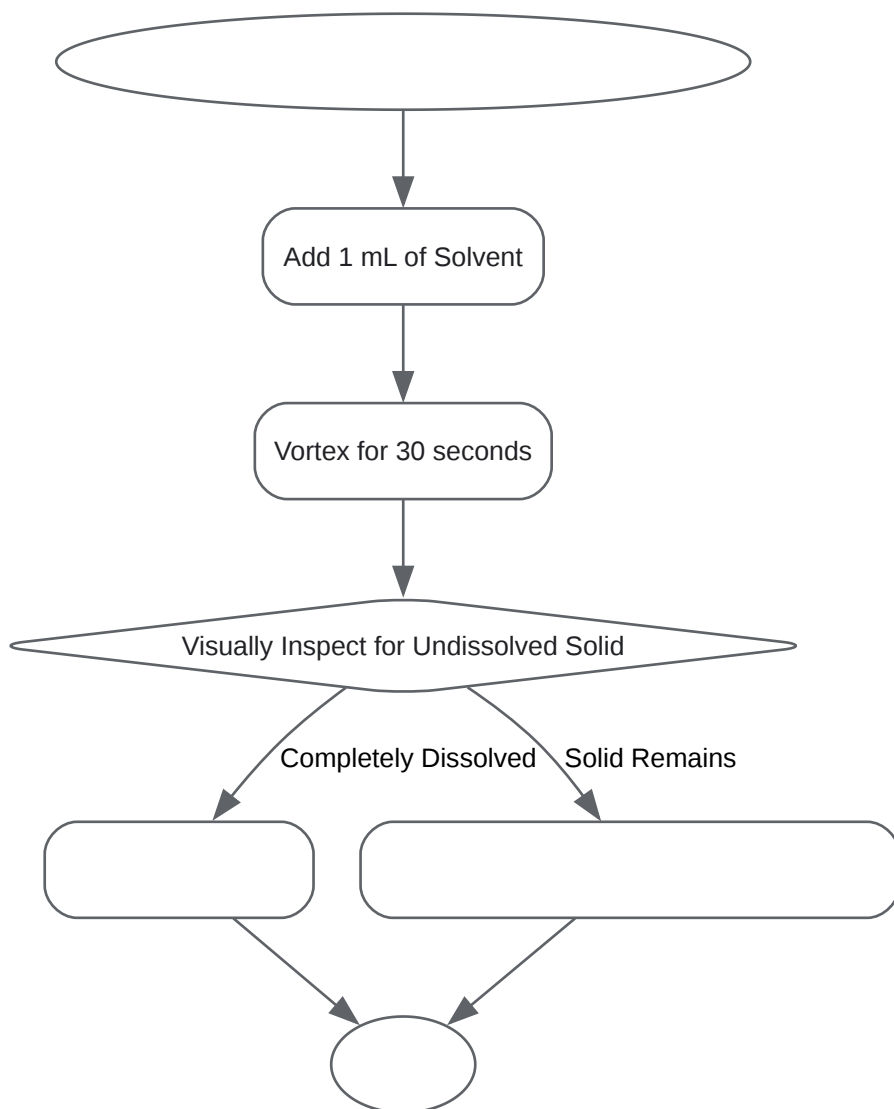
Materials:

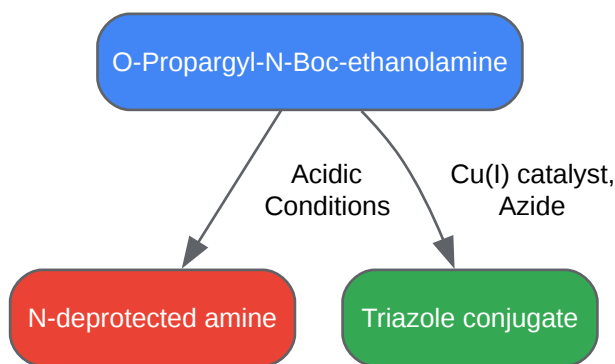
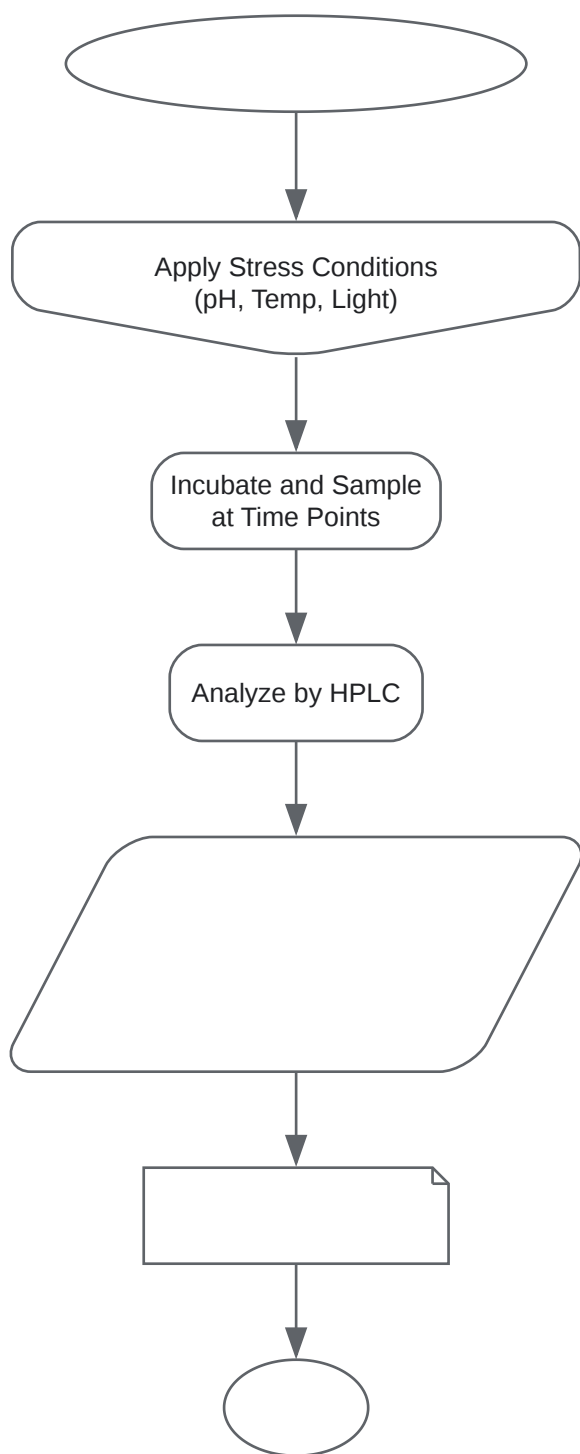
- O-Propargyl-N-Boc-ethanolamine
- Selected solvents (see Table 1)
- Small test tubes or vials
- Vortex mixer
- Spatula

Procedure:

- Add approximately 10 mg of O-Propargyl-N-Boc-ethanolamine to a clean, dry test tube.
- Add 1 mL of the selected solvent to the test tube.
- Vigorously agitate the mixture using a vortex mixer for 30 seconds.
- Visually inspect the solution for the presence of undissolved solid.
- If the solid has completely dissolved, the compound is classified as "soluble" in that solvent at approximately 10 mg/mL.
- If the solid has not completely dissolved, the compound is classified as "sparingly soluble" or "insoluble."
- Record the observations in a table similar to Table 1.

Experimental Workflow for Solubility Determination





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References

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